

Technical Support Center: Enhancing Daminozide Foliar Uptake with Surfactants

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Compound of Interest

Compound Name: *Daminozide*

Cat. No.: *B1669788*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing surfactants to improve the foliar uptake of **Daminozide**. It includes frequently asked questions, troubleshooting guides, and detailed experimental protocols to address common challenges encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Daminozide** and what is its primary mode of action? A1: **Daminozide** is a plant growth regulator (PGR) applied as a foliar spray to control plant size and promote flowering and fruit development.^{[1][2][3]} Its primary mode of action is the inhibition of gibberellin biosynthesis, which are plant hormones responsible for cell elongation.^{[3][4]} By blocking the late stages of this process, specifically the conversion of GA20 to the biologically active GA1, **Daminozide** slows the growth of stems and leaves, resulting in more compact plants.

Q2: Why are surfactants necessary for **Daminozide** foliar applications? A2: Surfactants, or surface-active agents, are crucial for improving the efficacy of foliar-applied substances like **Daminozide**. Plant leaves have a waxy cuticle that repels water, causing aqueous spray solutions to bead up and roll off. Surfactants reduce the surface tension of the spray droplets, which improves the wetting and spreading on the leaf surface, ensuring a larger contact area for absorption. They can also increase the penetration of the active ingredient through the plant cuticle.

Q3: What types of surfactants are most effective for enhancing foliar uptake? A3: The effectiveness of a surfactant depends on its chemical structure, the active ingredient, the plant

species, and environmental conditions. Non-ionic surfactants are commonly used in agriculture due to their compatibility and effectiveness. Organosilicone surfactants are particularly effective at reducing surface tension, which can lead to stomatal infiltration—a process where the spray solution enters the leaf directly through stomatal pores. However, this can also increase the risk of phytotoxicity if not used carefully.

Q4: How does surfactant concentration impact **Daminozide** uptake? A4: Surfactant concentration is a critical factor. Uptake generally increases with surfactant concentration up to a certain point, often referred to as the critical micelle concentration (CMC). Beyond this point, the benefit may plateau or even decrease. Excessively high concentrations can lead to phytotoxicity, causing burning or damage to the leaf tissue. It is essential to conduct trials to determine the optimal concentration for a specific plant species and **Daminozide** formulation.

Q5: What environmental conditions are optimal for **Daminozide** application with surfactants?

A5: The absorption of **Daminozide** into leaf tissue occurs while the leaf surface remains wet. Therefore, conditions that promote slow drying enhance uptake. Optimal conditions include high humidity, cloudy days, low temperatures, and calm air. Applying **Daminozide** during the heat of the day can cause the solution to dry too quickly, reducing its effectiveness.

Troubleshooting Guide

Problem: Poor or inconsistent growth regulation after **Daminozide** application.

Potential Cause	Troubleshooting Steps
Rapid Droplet Drying	Apply during early morning or on a cloudy day when humidity is higher and temperatures are lower to slow evaporation.
Poor Leaf Coverage	Ensure the surfactant concentration is adequate to reduce surface tension. Check for proper spray nozzle function to ensure a fine, even mist. Increase spray volume if necessary (a typical volume is 2 quarts per 100 sq. ft.).
Incorrect pH of Spray Solution	The pH of the solution can affect both the active ingredient's stability and its absorption through the cuticle. Measure and adjust the pH of the final spray solution to a range of 3.3 to 5.2, which has been shown to be effective for some foliar applications.
Daminozide Washed Off	Avoid overhead irrigation immediately after application. Allow several hours for the product to be absorbed by the leaves.
Incorrect Concentration	Carefully verify all calculations and measurements when preparing the stock and final spray solutions. Typical rates for young plants range from 1,500 to 2,500 ppm.
Plant Stress	Apply only to well-watered, healthy plants. Wilted or stressed plants absorb chemicals less effectively.

Problem: Phytotoxicity symptoms (e.g., leaf burn, chlorosis, flower bleaching) are observed.

Potential Cause	Troubleshooting Steps
Surfactant Concentration Too High	Reduce the surfactant concentration. Organosilicone surfactants, in particular, can increase penetration rates to a level that causes tissue damage and should be used with caution.
Daminozide Concentration Too High	High concentrations of Daminozide can cause flower bleaching, especially in red, blue, or purple flowers, by inhibiting the flavonoid biosynthetic pathway. Reduce the application rate.
Sensitive Plant Species	Some plant species or cultivars are more sensitive to PGRs and surfactants. Conduct a small-scale trial on a few plants before treating the entire batch.
Incompatible Tank Mix	Do not mix Daminozide with copper-containing compounds or alkaline substances, as this can negatively affect its efficacy and potentially cause harm to the plant.

Data and Experimental Protocols

Key Physicochemical Properties of Daminozide

Property	Value	Reference(s)
Molar Mass	160.173 g·mol ⁻¹	
Appearance	White crystalline solid	
Solubility in Water	10g / 100g water (at 25°C)	
Melting Point	157°C - 164°C	
Mode of Action	Gibberellin Biosynthesis Inhibitor	

Protocol: Screening Surfactants for Enhanced Daminozide Foliar Uptake

Objective: To determine the optimal surfactant and its concentration for improving the foliar uptake and efficacy of **Daminozide** on a target plant species.

Materials:

- **Daminozide** (e.g., 85% water-soluble granule formulation).
- A selection of surfactants to be tested (e.g., a non-ionic surfactant, an organosilicone surfactant).
- Target plant species, grown to a uniform developmental stage.
- Deionized water.
- Calibrated sprayer capable of delivering a fine, consistent mist.
- Personal Protective Equipment (PPE).
- pH meter.

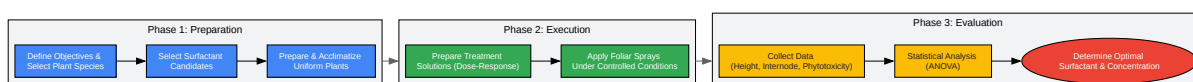
Methodology:

- Plant Preparation:
 - Select healthy, uniform plants that are actively growing. Ensure plants are well-watered prior to application, but that the foliage is dry.
 - Label plant groups clearly for each treatment. Include a sufficient number of replicate plants per treatment group (e.g., n=5 or 10) for statistical validity.
- Solution Preparation:
 - Prepare a stock solution of **Daminozide** based on the desired final concentration (e.g., 2500 ppm).

- Set up treatment groups:
 - T1: Control (water spray only).
 - T2: **Daminozide** only (no surfactant).
 - T3: **Daminozide** + Surfactant A (at concentration X).
 - T4: **Daminozide** + Surfactant A (at concentration Y).
 - T5: **Daminozide** + Surfactant B (at concentration X).
 - T6: **Daminozide** + Surfactant B (at concentration Y).
- For each treatment, add the required amount of **Daminozide** stock solution and the specific surfactant to deionized water to achieve the final volume.
- Gently mix each solution until all components are fully dissolved. Measure and record the final pH of each solution.
- Application:
 - Apply treatments under controlled environmental conditions that favor slow drying (e.g., high humidity, moderate temperature).
 - Spray each plant group with its corresponding solution until foliage is uniformly wet, but not to the point of runoff. Use a consistent application volume per plant or area (e.g., 2 quarts per 100 sq. ft.).
 - Leave an untreated buffer group of plants between different treatment groups to prevent spray drift.
- Post-Application and Data Collection:
 - Return plants to their growing environment. Do not water overhead for at least 24 hours to allow for maximum absorption.
 - Collect data at specified time points (e.g., 1, 2, and 3 weeks post-application).

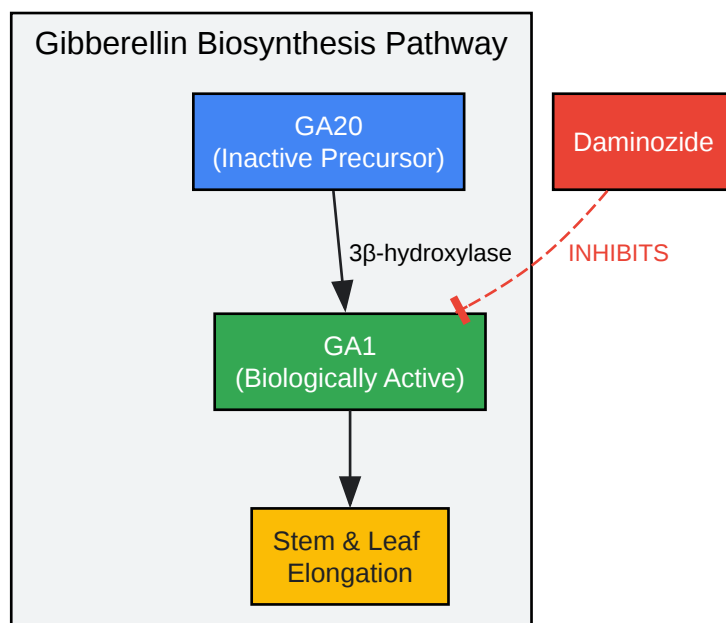
- Primary efficacy metric: Measure the change in plant height or internode length from a pre-marked point.
- Secondary metrics: Record any signs of phytotoxicity (leaf yellowing, burning, spotting) using a rating scale (e.g., 0 = no damage, 5 = severe damage). Note any effects on flowering time or quality.
- Data Analysis:
 - Calculate the average reduction in growth for each treatment group compared to the control.
 - Perform statistical analysis (e.g., ANOVA) to determine if the differences between treatment groups are significant.
 - Compare the efficacy and phytotoxicity of each surfactant at different concentrations to identify the optimal formulation.

Visualizations



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Caption: Experimental workflow for optimizing a **Daminozide**-surfactant formulation.



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Caption: Simplified pathway showing **Daminozide's** inhibition of active Gibberellin (GA1).

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